

An In-depth Technical Guide to 3-Bromo-4-isobutoxyaniline

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Compound of Interest

Compound Name: 3-Bromo-4-isobutoxyaniline

CAS No.: 1247349-99-0

Cat. No.: B1148881

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction

3-Bromo-4-isobutoxyaniline is an aromatic organic compound featuring a benzene ring substituted with an amino group, a bromine atom, and an isobutoxy group. Its specific substitution pattern makes it a potentially valuable intermediate in the synthesis of complex molecules, particularly in the pharmaceutical and agrochemical industries. The strategic placement of the bromo, amino, and isobutoxy functional groups offers multiple reaction sites for further chemical modifications, enabling the construction of diverse molecular architectures. This guide provides a comprehensive overview of its molecular structure, physicochemical properties, and key considerations for its synthesis and handling, drawing upon data from structurally related compounds to offer field-proven insights.

Part 1: Molecular Structure and Physicochemical Properties

The structural and electronic properties of **3-Bromo-4-isobutoxyaniline** dictate its reactivity and potential applications. A thorough understanding of these foundational characteristics is paramount for its effective utilization in research and development.

Molecular Structure

The molecular structure of **3-Bromo-4-isobutoxyaniline** is defined by an aniline core with substituents at the 3 and 4 positions of the benzene ring.

- **Aniline Core:** The foundational scaffold is an aniline molecule, consisting of a benzene ring attached to an amino group (-NH_2).
- **Bromine Substitution:** A bromine atom (-Br) is located at the 3-position of the benzene ring, meta to the amino group.
- **Isobutoxy Substitution:** An isobutoxy group ($\text{-OCH}_2\text{CH}(\text{CH}_3)_2$) is situated at the 4-position, para to the amino group.

Caption: Molecular Structure of **3-Bromo-4-isobutoxyaniline**.

Physicochemical Properties

Based on the molecular structure, the key physicochemical properties of **3-Bromo-4-isobutoxyaniline** can be calculated and are summarized in the table below. It is important to note that these are theoretical values and may differ slightly from experimental data.

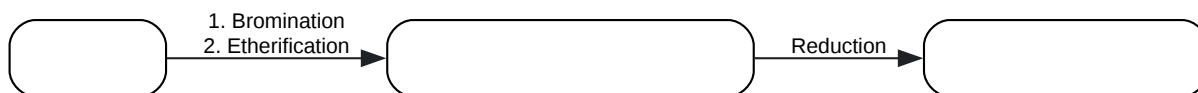
Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ BrNO	Calculated
Molecular Weight	259.13 g/mol	Calculated
Appearance	Likely a solid at room temperature, similar to related compounds.	Inferred
Solubility	Expected to be sparingly soluble in water and soluble in common organic solvents like ethanol, methanol, and dichloromethane.	Inferred

Part 2: Synthesis and Reactivity

While a specific, optimized synthesis for **3-Bromo-4-isobutoxyaniline** is not readily available in the literature, a plausible synthetic route can be devised based on established organic chemistry principles and published methods for analogous compounds.

Proposed Synthetic Pathway

A logical approach to the synthesis of **3-Bromo-4-isobutoxyaniline** would involve a multi-step process starting from a commercially available precursor. One such potential pathway is outlined below.



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Caption: Proposed synthetic workflow for **3-Bromo-4-isobutoxyaniline**.

Step-by-Step Methodology:

- **Bromination of 4-Nitrophenol:** The synthesis would likely commence with the bromination of 4-nitrophenol. This electrophilic aromatic substitution reaction would introduce a bromine atom onto the benzene ring. The directing effects of the hydroxyl and nitro groups would need to be carefully considered to achieve the desired regioselectivity.
- **Etherification:** The resulting bromo-nitrophenol would then undergo an etherification reaction with an isobutyl halide (e.g., isobutyl bromide) under basic conditions to form 1-bromo-2-isobutoxy-4-nitrobenzene. This Williamson ether synthesis is a robust and widely used method for forming ether linkages.
- **Reduction of the Nitro Group:** The final step would involve the reduction of the nitro group to an amino group. This transformation can be achieved using various reducing agents, such as tin(II) chloride in hydrochloric acid or catalytic hydrogenation.

Expected Reactivity

The reactivity of **3-Bromo-4-isobutoxyaniline** is governed by its functional groups:

- **Amino Group:** The amino group is nucleophilic and can undergo a variety of reactions, including acylation, alkylation, and diazotization. It is also an activating group, directing electrophilic substitution to the ortho and para positions.
- **Bromine Atom:** The bromine atom can participate in cross-coupling reactions, such as Suzuki, Heck, and Buchwald-Hartwig couplings, allowing for the formation of new carbon-carbon and carbon-heteroatom bonds.
- **Aromatic Ring:** The benzene ring can undergo further electrophilic substitution, with the positions of substitution being influenced by the existing activating (amino and isobutoxy) and deactivating (bromo) groups.

Part 3: Safety and Handling

While specific toxicity data for **3-Bromo-4-isobutoxyaniline** is not available, it is prudent to handle this compound with the same precautions as other bromoanilines. Based on safety data sheets for structurally similar compounds, the following handling guidelines are recommended.

[1][2]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[1][2]
- Ventilation: Use only outdoors or in a well-ventilated area.[1][2]
- Handling: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product.[1][2]
- Storage: Store in a well-ventilated place. Keep the container tightly closed and store locked up.[1]

First Aid Measures:

- Inhalation: If inhaled, remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[1][2]
- Skin Contact: If on skin, wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing.[1][2]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][2]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth.[1][2]

Part 4: Potential Applications in Drug Development

The structural motifs present in **3-Bromo-4-isobutoxyaniline** are found in a variety of biologically active molecules. The aniline moiety is a common feature in many pharmaceuticals, and the bromo and isobutoxy groups provide handles for further chemical diversification. For instance, related bromoaniline derivatives are used as intermediates in the synthesis of kinase inhibitors for cancer therapy and as building blocks for novel agrochemicals.[3][4] The potential to use the bromine atom in cross-coupling reactions makes this compound an attractive starting material for generating libraries of compounds for high-throughput screening in drug discovery programs.

Conclusion

3-Bromo-4-isobutoxyaniline is a compound with significant potential as a versatile building block in organic synthesis. While direct experimental data is limited, its molecular structure and weight can be confidently determined. A plausible synthetic route can be designed based on well-established chemical transformations. Its predicted reactivity and the safety precautions derived from analogous compounds provide a solid foundation for its use in research and development. As the demand for novel and complex small molecules continues to grow in the pharmaceutical and agrochemical sectors, intermediates like **3-Bromo-4-isobutoxyaniline** are poised to play an increasingly important role.

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